

# An In-depth Technical Guide to the Physical Properties of Ethyldichlorophosphine

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## Compound of Interest

Compound Name: *Ethyldichlorophosphine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **ethyldichlorophosphine** (CAS No: 1498-40-4). The information is curated for professionals in research and development who require precise and reliable data for experimental design, safety protocols, and chemical synthesis. This document presents quantitative data in a clear tabular format, outlines general experimental methodologies for property determination, and includes a logical diagram to illustrate the interplay of these physical characteristics.

## Core Physical Properties

**Ethyldichlorophosphine** is a colorless, fuming liquid with a pungent odor.<sup>[1][2]</sup> It is a highly reactive organophosphorus compound, notable for its pyrophoric nature, meaning it can ignite spontaneously in air, and its vigorous reaction with water.<sup>[1][2]</sup> These properties necessitate stringent handling and storage procedures under an inert atmosphere.

The key physical properties of **ethyldichlorophosphine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>5</sub> Cl <sub>2</sub> P	[1][2][3]
Molecular Weight	130.94 g/mol	[1][3][4]
Boiling Point	112 °C (at 760 mmHg)	[2][4]
Density	1.26 g/mL (at 25 °C)	[4]
Flash Point	33 °C (91.4 °F) - closed cup	[4]
Vapor Pressure	26.1 mmHg (at 25 °C)	[2]
Refractive Index	n <sub>20/D</sub> 1.495	[4]
Appearance	Colorless liquid with a pungent odor	[1][2]
Melting Point	Data not available	[2]
Solubility	Reacts violently with water	[1][2]

## Experimental Protocols

While specific experimental protocols for the determination of **ethyldichlorophosphine's** physical properties are not readily available in public literature due to its hazardous nature, the following section outlines standard methodologies that are broadly applicable for such reactive liquids. These protocols are based on established standards from organizations like ASTM International and the OECD.

For reactive or limited-quantity substances, a micro-boiling point determination is a suitable method.

- Apparatus: A small test tube, a capillary tube sealed at one end, a thermometer, a heating block or Thiele tube, and a stirring mechanism.[5]
- Methodology:
  - A small sample (approximately 0.5 mL) of the liquid is placed into the test tube with a stirring bar.

- The apparatus is assembled within a fume hood. The thermometer is positioned so that its bulb is about 1 cm above the liquid's surface.
- The sample is heated gently. The boiling point is the stable temperature at which a ring of refluxing vapor is observed on the walls of the test tube, with the thermometer bulb positioned within this vapor zone.[\[6\]](#)
- It is crucial to heat the sample slowly to avoid boiling it dry, especially for volatile liquids.[\[6\]](#)

This standard test method is used for the determination of density in liquids like petroleum products and can be adapted for other chemicals.[\[3\]](#)[\[7\]](#)

- Apparatus: A digital density meter equipped with an oscillating U-tube.[\[3\]](#)
- Methodology:
  - A small volume of the liquid sample (1-2 mL) is injected into a thermostatically controlled U-shaped tube.[\[8\]](#)
  - The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.[\[8\]](#)
  - This frequency change is then used, in conjunction with calibration data, to determine the density of the liquid at the test temperature.[\[8\]](#)
  - Given the reactivity of **ethyldichlorophosphine**, the sample must be handled under an inert atmosphere to prevent reaction with air or moisture, which would alter the results.

This method is standard for determining the flash point of flammable liquids.[\[1\]](#)[\[2\]](#)

- Apparatus: A Pensky-Martens closed-cup tester, which consists of a brass test cup with a close-fitting lid, a stirring mechanism, and a means to introduce an ignition source.[\[2\]](#)
- Methodology:
  - The test cup is filled with the sample liquid to a specified level.[\[2\]](#)
  - The sample is heated and stirred at a controlled rate.[\[2\]](#)[\[9\]](#)

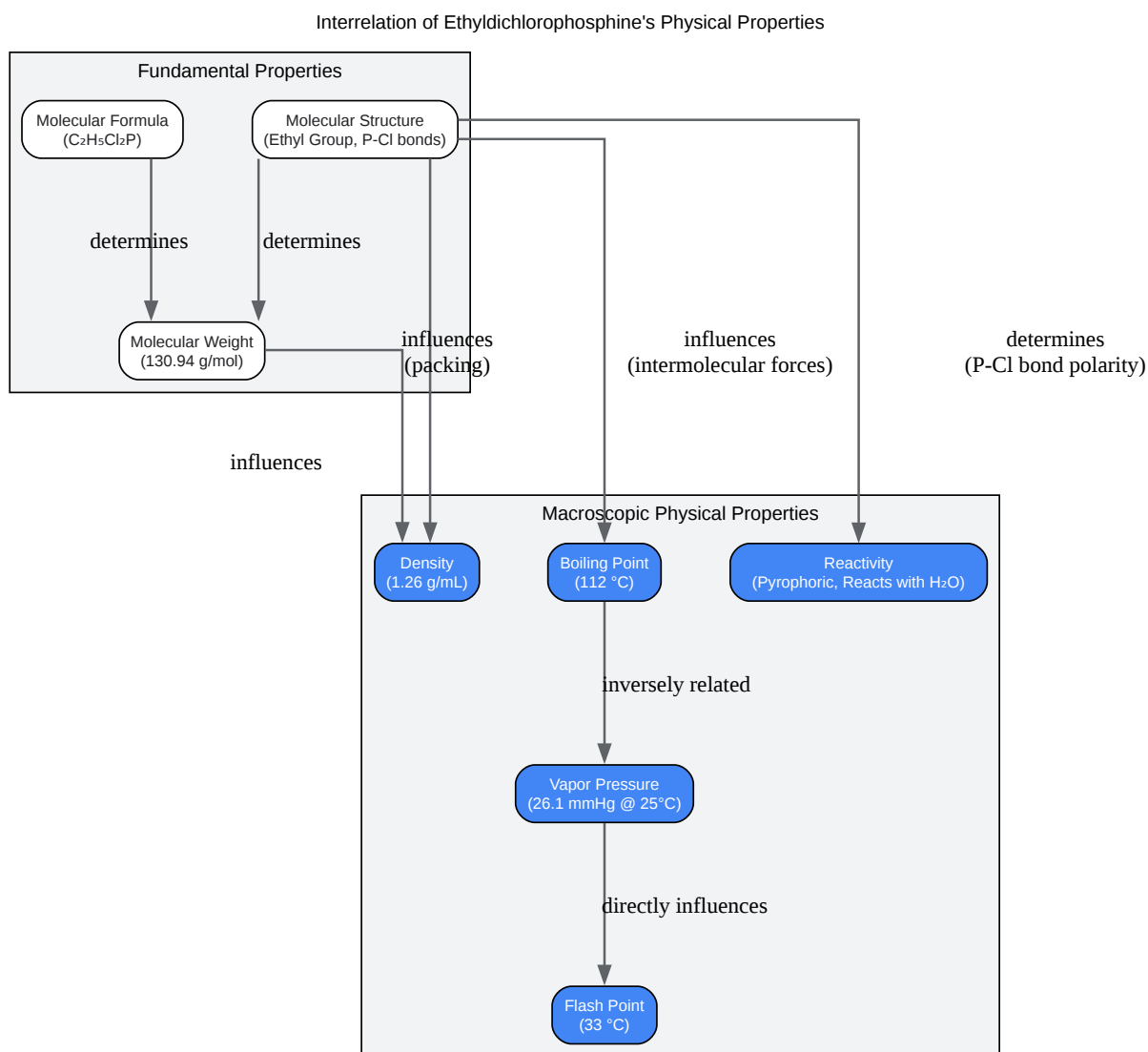
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.[\[10\]](#)
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[\[2\]](#)

The static method directly measures the vapor pressure of a substance at thermodynamic equilibrium at a given temperature.[\[11\]](#)

- Apparatus: A vacuum-tight sample vessel with a pressure gauge and a temperature control system.[\[11\]](#)
- Methodology:
  - A small, degassed sample of the liquid is introduced into the thermostatted sample vessel.
  - The vessel is evacuated to remove air.
  - The system is allowed to reach equilibrium at a set temperature, and the pressure, which is the vapor pressure of the substance, is recorded.[\[11\]](#)
  - Measurements are typically taken at a minimum of two to three different temperatures to establish the vapor pressure curve.[\[12\]](#)[\[13\]](#)

## Logical Relationships of Physical Properties

The physical properties of a chemical compound are not independent but are logically interconnected, stemming from its fundamental molecular structure. The following diagram, generated using the DOT language, illustrates these relationships for **ethyldichlorophosphine**.



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